

# (4-Fluorophenyl)acetone: A Comprehensive Technical Guide to its Synonyms and Nomenclature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4-Fluorophenyl)acetone

Cat. No.: B124739

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms and nomenclature associated with the chemical compound **(4-Fluorophenyl)acetone**. Accurate identification and consistent naming are critical in research, development, and regulatory contexts. This document aims to consolidate the various names and identifiers for this compound to aid in clear communication and precise data retrieval.

## Chemical Identity and Synonyms

**(4-Fluorophenyl)acetone** is a chemical intermediate with the CAS number 459-03-0.<sup>[1]</sup> It is recognized by a variety of systematic, common, and supplier-specific names. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1-(4-fluorophenyl)propan-2-one.<sup>[1][2]</sup> A comprehensive list of its synonyms is presented in Table 1.

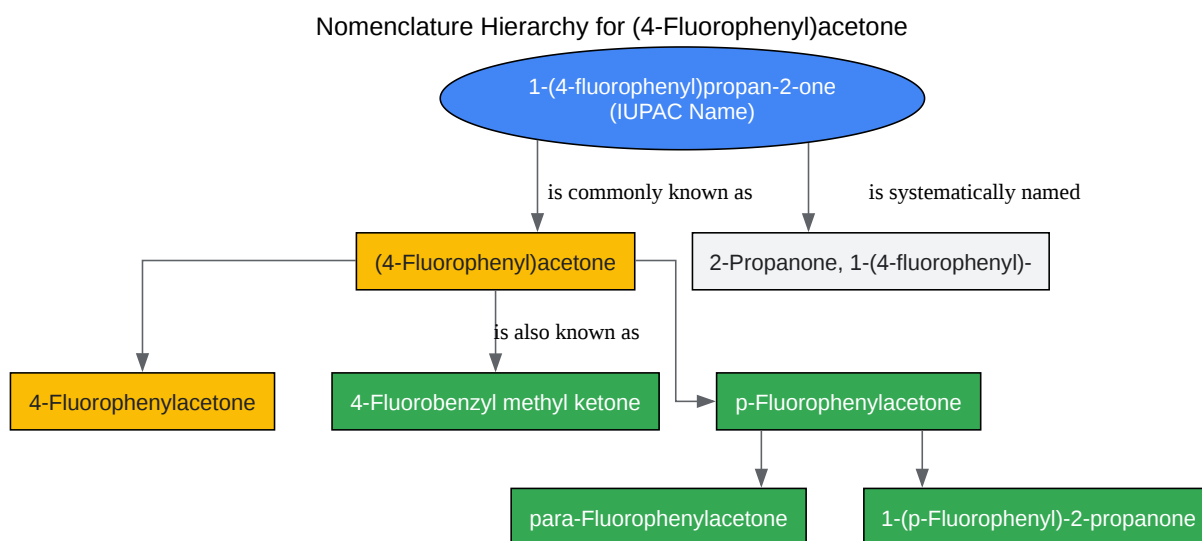
Nomenclature Type	Synonym	Source
IUPAC Name	1-(4-fluorophenyl)propan-2-one	PubChem[1], Thermo Fisher Scientific[2]
Systematic Name	2-Propanone, 1-(4-fluorophenyl)-	PubChem[1]
Common Name	(4-Fluorophenyl)acetone	PubChem[1], Cayman Chemical
Common Name	4-Fluorophenylacetone	ChemicalBook[3], Cayman Chemical
Alternative Name	4-Fluorobenzyl methyl ketone	Cayman Chemical
Alternative Name	p-Fluorophenylacetone	Cayman Chemical
Alternative Name	para-Fluorophenylacetone	Cayman Chemical
Alternative Name	1-(p-Fluorophenyl)-2-propanone	Biosynth[4]
Alternative Name	1-Acetonyl-4-fluorobenzene	PubChem[1]
Alternative Name	1-(4-fluoro-phenyl)-propan-2-one	PubChem[1]
Abbreviation/Code	4-FMP	Noted as a related compound in some contexts
Supplier Designation	4-Fluorophenylacetone pmk	ChemicalBook[3]

## Trade Names

An extensive search for registered trade names for **(4-Fluorophenyl)acetone** did not yield any distinct brand names under which this chemical is exclusively marketed. It is primarily supplied by chemical companies under its chemical name or one of its common synonyms. The designation "4-Fluorophenylacetone pmk" has been observed; however, this appears to be a supplier-specific identifier or grade rather than a registered trade name.

## Nomenclature Relationship Diagram

The following diagram illustrates the relationships between the primary IUPAC name and its various synonyms.



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Caption: Relationship between the IUPAC name and common synonyms of **(4-Fluorophenyl)acetone**.

This guide serves as a reference for the consistent and accurate identification of **(4-Fluorophenyl)acetone**. The provided data, summarized in a clear tabular format and a relational diagram, should assist researchers and professionals in navigating the various terminologies associated with this compound. No experimental protocols or signaling pathways are included as the focus of this document is strictly on nomenclature.

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## References

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